

High-Precision Analysis of $^{142}\text{Nd}/^{144}\text{Nd}$ Ratios: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Neodymium-142

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These application notes provide a comprehensive overview and detailed protocols for the high-precision analysis of the $^{142}\text{Nd}/^{144}\text{Nd}$ isotope ratio. Neodymium (Nd) isotopes are powerful tools in geochronology, provenance studies, and understanding planetary differentiation.[1][2][3][4][5] The short-lived ^{146}Sm - ^{142}Nd isotopic system, in particular, is crucial for tracing early silicate differentiation processes within the first 500 million years of solar system history.[6] This document outlines the state-of-the-art methodologies using both Thermal Ionization Mass Spectrometry (TIMS) and Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) to achieve the high precision required to resolve subtle but significant variations in the $^{142}\text{Nd}/^{144}\text{Nd}$ ratio.

Introduction to $^{142}\text{Nd}/^{144}\text{Nd}$ Isotope Geochemistry

Neodymium has seven stable isotopes. Variations in the $^{142}\text{Nd}/^{144}\text{Nd}$ ratio primarily arise from the decay of the now-extinct radionuclide ^{146}Sm (half-life ≈ 103 million years).[7] Therefore, anomalies in the $^{142}\text{Nd}/^{144}\text{Nd}$ ratio of geological samples relative to a standard value can provide insights into processes that occurred in the early history of the Earth and other planetary bodies.[7][8][9] High-precision measurements are essential, as the variations are often in the parts per million (ppm) range.[6][8]

Modern mass spectrometers, such as the Triton TIMS and Neptune MC-ICP-MS, have enabled measurements with external precision of 2 ppm (2σ) or better, allowing for the confident resolution of minute isotopic anomalies.[7][8]

Core Methodologies: TIMS vs. MC-ICP-MS

Both TIMS and MC-ICP-MS are capable of high-precision Nd isotope analysis. The choice of instrument often depends on sample size, required precision, and sample throughput.

- **Thermal Ionization Mass Spectrometry (TIMS):** TIMS is a traditional and highly precise technique for isotope ratio measurements.[\[10\]](#) It involves loading a purified Nd sample onto a metal filament, which is then heated to cause ionization. The resulting ions are accelerated into a magnetic field and separated by their mass-to-charge ratio. TIMS offers excellent precision and is less susceptible to certain isobaric interferences compared to MC-ICP-MS. However, it is generally more time-consuming and requires meticulous sample loading.[\[10\]](#)
- **Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS):** MC-ICP-MS offers higher sample throughput and is effective for analyzing smaller sample sizes.[\[11\]](#) In this technique, the sample is introduced as a liquid or aerosol into a high-temperature argon plasma, which efficiently ionizes the sample. The ions are then introduced into a mass spectrometer with multiple collectors for simultaneous measurement of different isotopes. A key challenge in MC-ICP-MS is the correction for isobaric interferences, particularly from samarium (Sm) and cerium (Ce), as well as potential molecular species.[\[12\]](#)

Experimental Protocols

The following sections detail the critical steps for high-precision $^{142}\text{Nd}/^{144}\text{Nd}$ analysis, from sample preparation to data acquisition.

Sample Preparation and Digestion

A crucial first step is the complete dissolution of the sample to ensure that all Nd is accessible for chemical separation and analysis. Incomplete dissolution can lead to inaccurate results, as different mineral phases may have distinct isotopic compositions.[\[9\]](#)

Protocol for Sample Digestion:

- Weigh an appropriate amount of powdered sample (typically 10-150 mg, depending on the expected Nd concentration) into a clean Teflon beaker or a high-pressure digestion vessel (e.g., Parr digestion vessel).[\[9\]](#)[\[13\]](#)

- Add a mixture of concentrated hydrofluoric acid (HF) and nitric acid (HNO₃). For resistant phases, a small amount of perchloric acid (HClO₄) or sulfuric acid (H₂SO₄) can be added.[\[9\]](#)
[\[14\]](#)
- Seal the vessel and heat it on a hotplate at approximately 120-150°C for several days or in a high-pressure digestion system at up to 240°C for 12 hours to ensure complete dissolution.
[\[9\]](#)
- After cooling, carefully open the vessel and evaporate the acids on a hotplate at a lower temperature (e.g., 110-120°C).[\[15\]](#)
- Convert the sample to a chloride form by adding concentrated hydrochloric acid (HCl) and evaporating to dryness. Repeat this step at least twice.
- Dissolve the final residue in a known volume of dilute HCl (e.g., 2.5 M HCl) in preparation for column chromatography.[\[16\]](#)

Chromatographic Separation of Neodymium

The accurate measurement of Nd isotope ratios requires the quantitative removal of matrix elements and, most importantly, isobaric interferences from Sm and Ce.[\[12\]](#) This is achieved through multi-stage ion-exchange chromatography.

Protocol for Two-Stage Nd Separation:

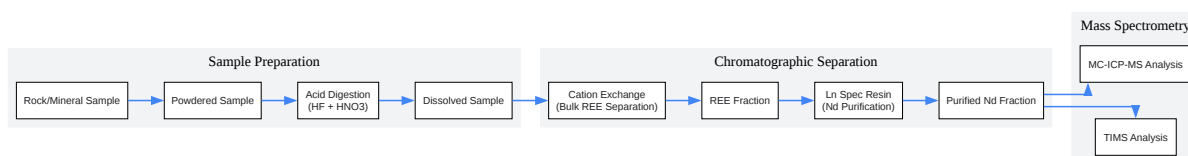
Stage 1: Bulk Rare Earth Element (REE) Separation

- Prepare a column with a cation exchange resin (e.g., DOWEX® 50WX8).[\[16\]](#)
- Condition the resin with dilute HCl.
- Load the dissolved sample solution onto the column.
- Elute the major matrix elements with dilute HCl.
- Elute the bulk REE fraction with a stronger concentration of HCl.

Stage 2: Neodymium Purification

- Evaporate the collected REE fraction to dryness and redissolve in a small volume of dilute acid.
- Prepare a second column with a resin specifically designed for separating individual REEs (e.g., Eichrom Ln Resin).[14]
- Load the REE solution onto the column.
- Elute the different REE fractions using varying concentrations of HCl. The exact acid concentrations and volumes will depend on the specific resin and column dimensions and should be calibrated using standards.
- Collect the Nd fraction, ensuring clear separation from the preceding Ce and succeeding Sm fractions.
- Evaporate the purified Nd fraction to dryness in a clean Teflon vial.

The following diagram illustrates the general workflow for sample preparation and chromatographic separation.



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Fig. 1. General experimental workflow for Nd isotope analysis.

Mass Spectrometric Analysis

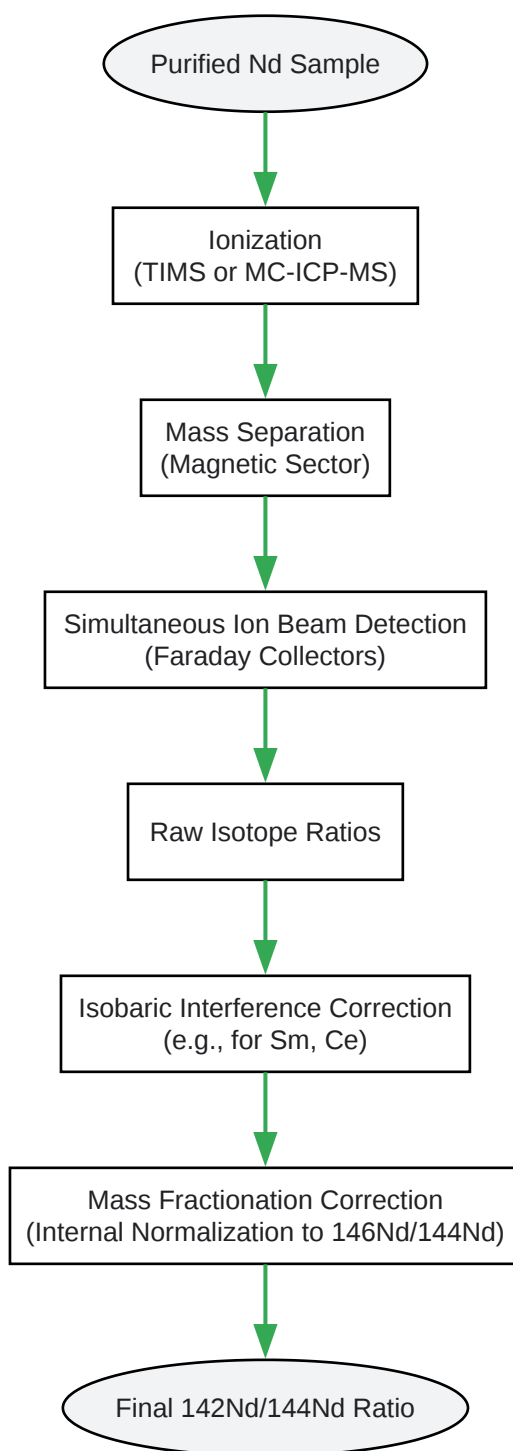
TIMS Protocol:

- Dissolve the purified Nd fraction in a small amount of dilute nitric acid or phosphoric acid.[16]
- Load approximately 100-500 ng of Nd onto a degassed rhenium (Re) filament assembly (either single or double filament configuration).[10][17]
- Introduce the filament assembly into the TIMS source chamber and evacuate.
- Slowly heat the filament(s) to achieve a stable ion beam of the desired intensity (e.g., a ^{144}Nd intensity of 4 Volts).[10]
- Measure the Nd isotope ratios using a static or multidynamic data acquisition routine.[10][13]
A multidynamic routine, where different isotopes are measured on different collectors in a cyclical manner, can help to correct for collector efficiency and gain variations.[10]
- Correct for instrumental mass fractionation using an exponential law and an internal normalization to a stable isotope ratio, typically $^{146}\text{Nd}/^{144}\text{Nd} = 0.7219$.[10][16]

MC-ICP-MS Protocol:

- Dissolve the purified Nd fraction in a dilute nitric acid solution (e.g., 2% HNO_3).[12]
- Introduce the sample solution into the MC-ICP-MS via a desolvating nebulizer system (e.g., Apex IR) at a controlled uptake rate (e.g., $45\text{--}55\ \mu\text{l min}^{-1}$).[12]
- Measure the Nd isotope ratios simultaneously using the multiple Faraday collectors.
- Monitor for and correct isobaric interferences from ^{142}Ce on ^{142}Nd and from ^{144}Sm , ^{148}Sm , and ^{150}Sm on the corresponding Nd isotopes. This requires careful monitoring of non-interfered Ce and Sm isotopes.
- Correct for instrumental mass bias using an internal normalization to $^{146}\text{Nd}/^{144}\text{Nd} = 0.7219$. [12]

The logical flow for data acquisition and correction in mass spectrometry is depicted below.



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Fig. 2. Data acquisition and correction workflow.

Data Presentation

High-precision $^{142}\text{Nd}/^{144}\text{Nd}$ data are typically reported relative to a standard material. The results are often expressed in $\mu^{142}\text{Nd}$ notation, which represents the parts per million (ppm) deviation of a sample's $^{142}\text{Nd}/^{144}\text{Nd}$ ratio from that of a standard.

$$\mu^{142}\text{Nd} = [(^{142}\text{Nd}/^{144}\text{Nd})_{\text{sample}} / (^{142}\text{Nd}/^{144}\text{Nd})_{\text{standard}} - 1] \times 1,000,000$$

The following tables summarize representative data for common geochemical reference materials.

Table 1: High-Precision $^{142}\text{Nd}/^{144}\text{Nd}$ Measurements of Standard Reference Materials by MC-ICP-MS

Reference Material	Mean $\mu^{142}\text{Nd}$	External Reproducibility (2SD, ppm)	Normalizing Ratio
JNdi-1	0.0	± 2.4	$^{148}\text{Nd}/^{144}\text{Nd}$
BCR-2	0.0	± 2.4	$^{148}\text{Nd}/^{144}\text{Nd}$
BHVO-2	0.0	± 1.6	$^{148}\text{Nd}/^{144}\text{Nd}$
GSP-2	0.0	± 1.6	$^{148}\text{Nd}/^{144}\text{Nd}$

Data adapted from recent high-precision studies.[\[12\]](#)

Table 2: High-Precision $^{143}\text{Nd}/^{144}\text{Nd}$ Measurements of Standard Reference Materials by TIMS and MC-ICP-MS

Reference Material	Measured $^{143}\text{Nd}/^{144}\text{Nd}$	External Precision (2SD)	Instrument
JNdi-1	0.5121031	± 0.000016 (3.2 ppm)	TIMS
JNdi-1	0.512116	± 0.000016	MC-ICP-MS
AGV-1	0.512794	± 0.000013	MC-ICP-MS
BHVO-1	0.512992	± 0.000015	MC-ICP-MS

Data compiled from various sources.[\[10\]](#)
[\[11\]](#)

Applications

High-precision $^{142}\text{Nd}/^{144}\text{Nd}$ data have a wide range of applications in the earth and planetary sciences:

- Early Earth Differentiation: Constraining the timing and processes of core formation and the development of the Earth's mantle and crust.[\[7\]](#)[\[8\]](#)
- Lunar and Planetary Science: Investigating the formation and evolution of the Moon and other planetary bodies.[\[13\]](#)
- Geochronology: Dating ancient geological events.[\[1\]](#)
- Provenance Studies: Tracing the origin of sediments and archeological artifacts.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Conclusion

The high-precision analysis of $^{142}\text{Nd}/^{144}\text{Nd}$ ratios is a powerful analytical technique that provides unique insights into fundamental geological and planetary processes. Achieving reliable and precise data requires meticulous attention to detail in sample preparation, chemical separation, and mass spectrometric measurement. The protocols outlined in these application notes provide a robust framework for researchers to obtain high-quality $^{142}\text{Nd}/^{144}\text{Nd}$ data using modern instrumentation. The continued refinement of these techniques will undoubtedly lead to further discoveries in the earth and planetary sciences.

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References

- 1. USGS -- Isotope Tracers -- Resources [www.rcamnl.wr.usgs.gov]
- 2. researchgate.net [researchgate.net]
- 3. Making sure you're not a bot! [academiccommons.columbia.edu]
- 4. The application of Neodymium isotope as a chronostratigraphic tool in North Pacific sediments | Geological Magazine | Cambridge Core [cambridge.org]
- 5. rla.unc.edu [rla.unc.edu]
- 6. pnas.org [pnas.org]
- 7. researchgate.net [researchgate.net]
- 8. geo.arizona.edu [geo.arizona.edu]
- 9. www2.jpгу.org [www2.jpгу.org]
- 10. Neodymium Isotope Ratio Analysis Using Phoenix TIMS | Isotopx [isotopx.com]
- 11. High-precision and accurate determinations of neodymium isotopic compositions at nanogram levels in natural materials by MC-ICP-MS - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- 12. Ultra-high-precision Nd-isotope measurements of geological materials by MC-ICPMS - PMC [pmc.ncbi.nlm.nih.gov]
- 13. geology.wisc.edu [geology.wisc.edu]
- 14. researchers.mq.edu.au [researchers.mq.edu.au]
- 15. protocols.io [protocols.io]
- 16. mdpi.com [mdpi.com]
- 17. manuals.plus [manuals.plus]
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